

Personal protective equipment for handling 1-Bromo-3-chloropropane

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Compound of Interest

Compound Name: 1-Bromo-3-chloropropane

Cat. No.: B140262

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Essential Safety and Handling Guide for 1-Bromo-3-chloropropane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Bromo-3-chloropropane** (CAS No. 109-70-6) in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Understanding the Hazards

1-Bromo-3-chloropropane is a flammable liquid and vapor that is harmful if swallowed and toxic if inhaled.^[1] It is irritating to the eyes, skin, and respiratory system.^[2] There is also evidence suggesting it may be a carcinogen and can cause genetic defects.^{[2][3][4]} The International Agency for Research on Cancer (IARC) has classified it as possibly carcinogenic to humans (Group 2B).

Hazard Classifications:

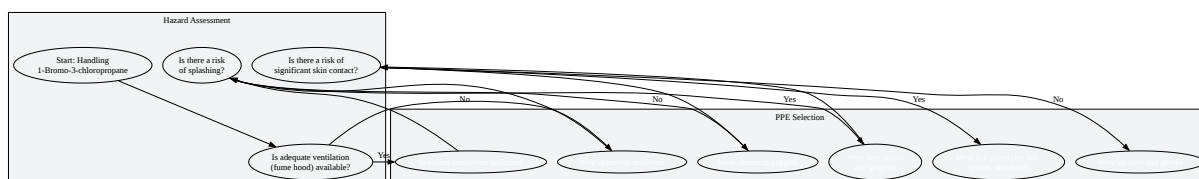
- Flammable Liquid: H226^[1]
- Acute Toxicity (Oral): H302 (Harmful if swallowed)^[1]

- Acute Toxicity (Inhalation): H331 (Toxic if inhaled)[1]
- Germ Cell Mutagenicity: H341 (Suspected of causing genetic defects)[4]
- Aquatic Hazard (Chronic): H412 (Harmful to aquatic life with long-lasting effects)[5]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **1-Bromo-3-chloropropane**. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[1][6] Contact lenses should not be worn as they can absorb and concentrate irritants.[2]	Protects against splashes and vapors that can cause serious eye irritation or damage.[2][7]
Skin Protection	Chemical-resistant gloves (e.g., PVC).[2] A full protective suit or lab coat should be worn to prevent skin contact.[1][6] Safety footwear is also recommended.[2]	Prevents skin contact, which can cause irritation.[2] Contaminated clothing should be removed immediately.[1]
Respiratory Protection	Use only in a well-ventilated area, preferably under a chemical fume hood.[3][8] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges must be worn.[1][6]	Protects against the inhalation of toxic vapors, which can cause respiratory irritation, dizziness, and other systemic effects.[1][2]



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Caption: Workflow for safe handling and disposal of **1-Bromo-3-chloropropane**.

Quantitative Data Summary

The following table summarizes key quantitative data for **1-Bromo-3-chloropropane**.

Property	Value	Reference
Molecular Formula	C3H6BrCl	[3]
Molecular Weight	157.44 g/mol	[1]
CAS Number	109-70-6	[8]
Appearance	Colorless liquid	[9]
Boiling Point	143.3 °C (289.9 °F)	[9]
Melting Point	-58.9 °C (-74 °F)	[9]
Flash Point	57 °C (134.6 °F)	[9]
Density	1.597 g/cm ³ at 20°C	[9]
Vapor Pressure	6.38 mmHg at 25°C	[9]
Water Solubility	2,240 mg/L at 25°C	[10]
Lower Explosion Limit	3.2% (V)	[10]
Upper Explosion Limit	8.6% (V)	[10]

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